

Application Notes and Protocols for the Quantification of Doxofylline

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Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B15591972

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Introduction

Doxofylline is a methylxanthine derivative used as a bronchodilator for treating respiratory conditions such as asthma and chronic obstructive pulmonary disease (COPD).[1] Unlike other xanthines like theophylline, doxofylline has a dioxolane group at the C-7 position, which is associated with fewer adverse effects.[2] Accurate and reliable quantification of doxofylline in both pharmaceutical dosage forms and biological matrices is essential for quality control, pharmacokinetic studies, and therapeutic drug monitoring. This document provides detailed application notes and protocols for two common analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for pharmaceutical formulations and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for biological samples.

Quantification of Doxofylline in Pharmaceutical Formulations by RP-HPLC-UV

Application Note

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) coupled with a UV detector is a robust, cost-effective, and widely used method for the routine quality control analysis of doxofylline in solid dosage forms like tablets.[3] The method separates doxofylline from excipients and potential degradation products on a non-polar stationary phase (e.g., C18) with a polar mobile phase.[4] Detection is typically performed at the maximum absorbance wavelength (λ_{max}) of doxofylline, which is around 274 nm, ensuring good sensitivity and specificity for assay and content uniformity tests.[1][5]

Experimental Protocol

This protocol outlines a general procedure for the quantification of doxofylline in tablets.

1.1. Instrumentation and Materials

- Instrumentation: HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.[6]
- Column: A C18 column (e.g., Hypersil ODS C18, 250 x 4.6 mm, 5 μm) is commonly used.[5]
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Potassium Dihydrogen Phosphate, 0.1 N Hydrochloric Acid, and ultrapure water.
- Glassware: Volumetric flasks, pipettes, beakers.
- Filters: 0.45 μm nylon syringe filters.[3]

1.2. Preparation of Solutions

- Mobile Phase: A common mobile phase is a mixture of a buffer (e.g., 25 mM ammonium acetate, pH 5.0) and an organic solvent like acetonitrile in an 85:15 v/v ratio.[6] The final solution should be filtered and degassed before use.
- Diluent: 0.1 N Hydrochloric Acid is often used as a diluent.[3]
- Standard Stock Solution (400 $\mu\text{g/mL}$): Accurately weigh 40 mg of doxofylline reference standard and transfer it to a 100 mL volumetric flask. Dissolve and make up the volume with the diluent.[3]

- Working Standard Solution (20 µg/mL): Dilute the stock solution appropriately with the diluent to achieve a final concentration of 20 µg/mL.[3]

1.3. Sample Preparation (from Tablets)

- Weigh and finely powder 20 tablets to ensure homogeneity.[3]
- Accurately weigh a portion of the powder equivalent to 125 mg of doxofylline and transfer it to a 250 mL volumetric flask.[3]
- Add approximately 100 mL of diluent and sonicate for 30 minutes with intermittent shaking to ensure complete dissolution.[3]
- Make up the volume to the mark with the diluent.
- Filter the solution through a 0.45 µm nylon filter.[3]
- Perform a final dilution with the diluent to obtain an expected concentration of 20 µg/mL.[3]

1.4. Chromatographic Conditions

- Column: Zorbax-SB Phenyl (250 x 4.6 mm, 5 µm)[6]
- Mobile Phase: 25 mM Ammonium Acetate (pH 5.0) : Acetonitrile (85:15 v/v)[6]
- Flow Rate: 1.0 mL/min[6]
- Detection Wavelength: 274 nm[6]
- Injection Volume: 20 µL
- Column Temperature: Ambient

1.5. Data Analysis

- Construct a calibration curve by injecting a series of standard solutions of known concentrations.

- Quantify the amount of doxofylline in the sample preparation by comparing its peak area with the calibration curve.

Quantitative Data Summary for HPLC-UV Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Column	Hypersil ODS C18 (250x4.6mm, 5µm)[5]	HiQ Sil C18 W[7]	Zorbax-SB Phenyl (250x4.6mm, 5µm)[6]	Supelco C18 DB (150x4.6mm)[4]
Mobile Phase	Buffer (pH 3):Acetonitrile (80:20)[5]	Acetonitrile:Buffer (pH 3) (50:50) [7]	25mM NH4-Acetate (pH 5):ACN (85:15) [6]	Water:Methanol:ACN (75:20:5)[4]
Flow Rate	1.0 mL/min[5]	1.0 mL/min[7]	1.0 mL/min[6]	1.0 mL/min[4]
Detection λ	210 nm[5]	272 nm[7]	274 nm[6]	278 nm[4]
Linearity Range	0.165 - 30 µg/mL[5]	10 - 80 µg/mL[7]	N/A	N/A
LOD	N/A	0.03 µg/mL[7]	0.38 µg/mL[6]	N/A
LOQ	N/A	0.1 µg/mL[7]	1.16 µg/mL[6]	N/A

Workflow Visualization

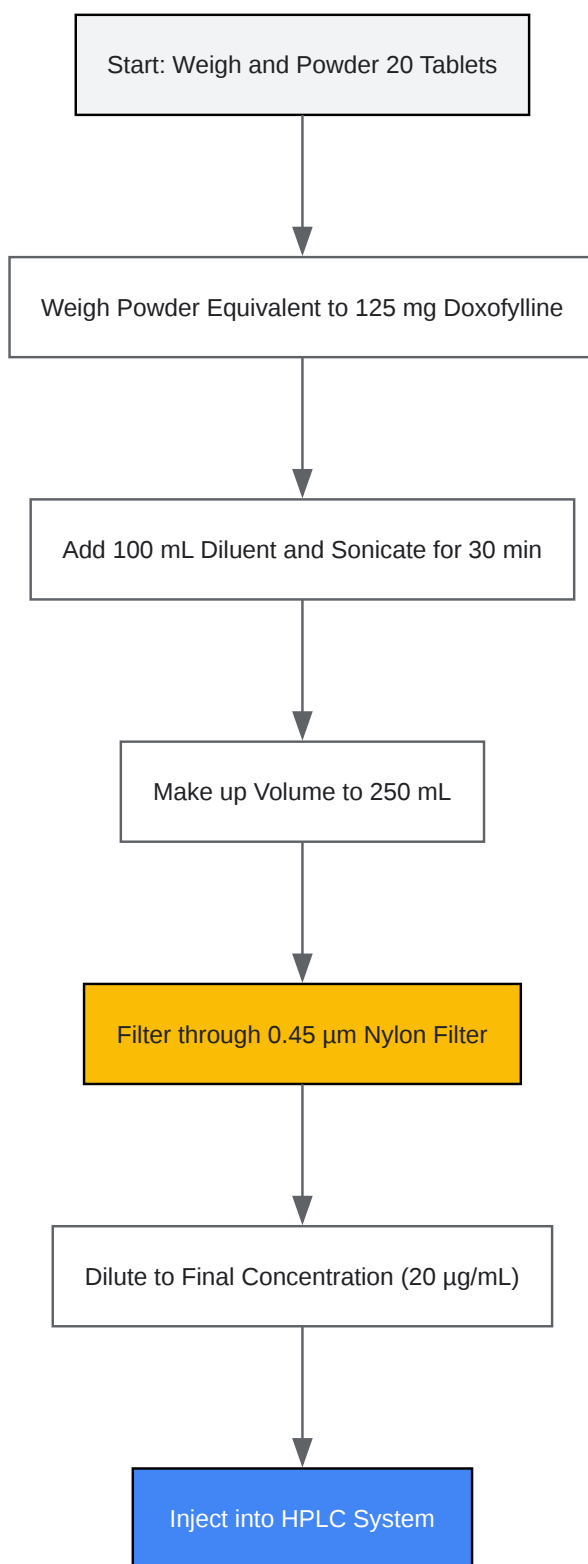


Figure 1. Sample Preparation Workflow for Doxofylline Tablets (HPLC-UV)

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Sample Preparation Workflow for Doxofylline Tablets (HPLC-UV).

Quantification of Doxofylline in Biological Samples by LC-MS/MS

Application Note

For the quantification of doxofylline in complex biological matrices such as human plasma or rat urine, a more sensitive and selective method is required.[8][9] Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) is the gold standard for this application.[8] This technique offers high sensitivity, allowing for low limits of quantification (LOQ) necessary for pharmacokinetic studies.[9][10] The use of a stable isotope-labeled internal standard, such as doxofylline-d4, ensures high accuracy and precision by correcting for matrix effects and variations in sample processing.[8] Sample preparation typically involves a simple protein precipitation step, followed by analysis using Multiple Reaction Monitoring (MRM) mode for specific detection.[8]

Experimental Protocol

This protocol provides a method for quantifying doxofylline in human plasma.

2.1. Instrumentation and Materials

- Instrumentation: UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[8]
- Column: Kinetex-C18 column (50 x 2.1 mm, 5 μ m).[8]
- Reagents: Doxofylline reference standard, Doxofylline-d4 (Internal Standard), Methanol (LC-MS grade), Formic Acid (LC-MS grade), Ultrapure water, Human plasma.[8]

2.2. Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of doxofylline and doxofylline-d4 in methanol.[8]
- Calibration and QC Standards: Prepare working standard solutions by serially diluting the doxofylline stock solution with a 50:50 (v/v) mixture of methanol and water. These are then

spiked into blank human plasma to create calibration curve standards and quality control (QC) samples.[\[8\]](#)

- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the doxofylline-d4 stock solution with methanol.[\[8\]](#)

2.3. Sample Preparation (from Human Plasma)

- Pipette 100 µL of human plasma (standard, QC, or unknown sample) into a 1.5 mL microcentrifuge tube.[\[8\]](#)
- Add 20 µL of the IS working solution (100 ng/mL doxofylline-d4).[\[8\]](#)
- Add 400 µL of methanol to precipitate the plasma proteins.[\[8\]](#)
- Vortex the mixture for 1 minute.[\[8\]](#)
- Centrifuge at 13,000 rpm for 10 minutes to pellet the precipitated proteins.[\[8\]](#)
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.[\[8\]](#)
- Reconstitute the dried residue in 200 µL of the mobile phase.[\[8\]](#)
- Inject 3 µL of the reconstituted sample into the UPLC-MS/MS system.[\[8\]](#)

2.4. LC-MS/MS Conditions

- Column: Kinetex-C18 (EVO 100Å, 50 × 2.1 mm, 5 µm)[\[10\]](#)
- Mobile Phase A: 0.3% Formic Acid in Water[\[10\]](#)
- Mobile Phase B: 90% Acetonitrile with 0.3% Formic Acid[\[10\]](#)
- Flow Rate: 0.4 mL/min
- Gradient: A suitable gradient elution is used to separate the analyte from matrix components.

- Ionization Mode: Electrospray Ionization (ESI), Positive[8]
- Detection Mode: Multiple Reaction Monitoring (MRM)
 - Doxofylline Transition: m/z 267.0 → 181.0[10]
 - Doxofylline-d4 (IS) Transition: m/z 271.2 → 181.1[10]

Quantitative Data Summary for LC-MS/MS Methods

Parameter	Method 1	Method 2
Matrix	Human Plasma[8]	Rat Dried Blood Spots (DBS) & Urine[9]
Column	Kinetex-C18 (50x2.1mm, 5µm) [10]	C18 (250x4.6mm, 5µm)[9]
Mobile Phase	A: 0.3% Formic Acid; B: 90% ACN + 0.3% FA[10]	20mM NH4-Acetate (pH 3.5):ACN (75:25)[9]
Ionization	ESI Positive[8]	ESI Positive[9]
MRM Transition (m/z)	267.0 → 181.0[10]	267.0 → 195.0[9]
Internal Standard	Doxofylline-d4[8]	Caffeine[9]
Linearity Range	20 - 16,000 ng/mL[10]	1 - 5,000 ng/mL[9]
LOD	N/A	0.24 ng/mL (DBS), 0.28 ng/mL (Urine)[9]
LOQ	20 ng/mL[10]	0.84 ng/mL (DBS), 1.00 ng/mL (Urine)[9]

Workflow Visualization

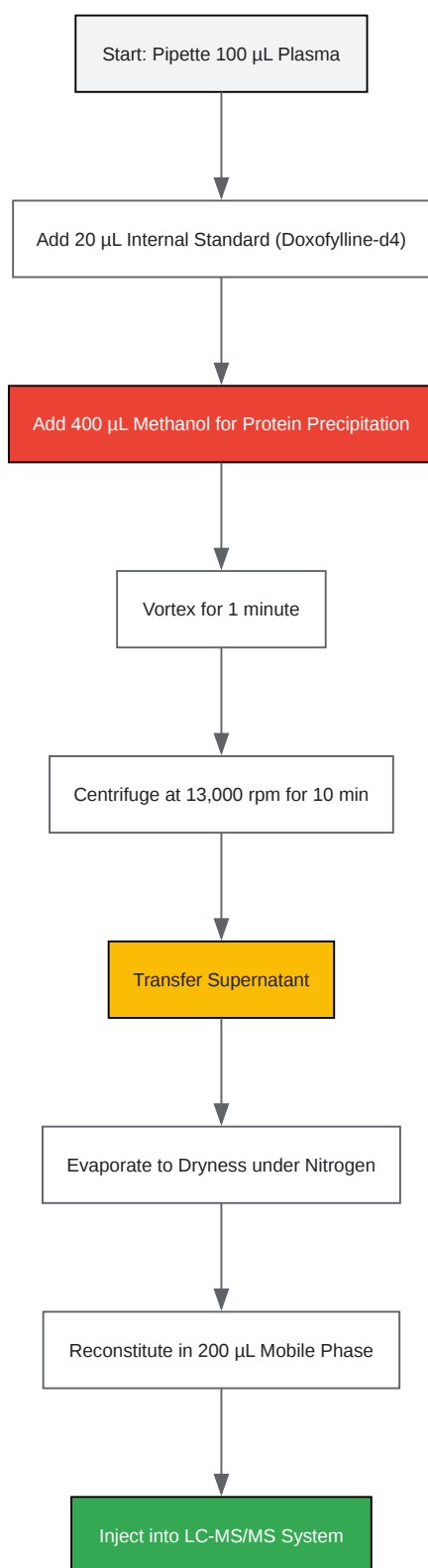


Figure 2. Sample Preparation Workflow from Human Plasma (LC-MS/MS)

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Sample Preparation Workflow from Human Plasma (LC-MS/MS).

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